

"phase transitions of calcium nitrate tetrahydrate"

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Compound of Interest

Compound Name: Calcium nitrate hydrate

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Physicochemical Properties and Phase Transitions

Calcium nitrate tetrahydrate is a hydrated salt that undergoes several distinct phase transitions upon heating, including melting, dehydration, and eventual decomposition of the anhydrous salt. These transitions are critical for applications such as thermal energy storage, as a phase change material (PCM), and in various chemical syntheses.^{[1][2]} The crystal structure of the tetrahydrate form is monoclinic.^{[3][4]}

Quantitative Data Summary

The key quantitative data for the phase transitions of calcium nitrate tetrahydrate are summarized in the table below for easy comparison. The values represent a consensus from multiple studies.

Property	Value	Unit	References
Melting Point (Tetrahydrate)	42.7 - 43.9	°C	[2] [3] [5]
317.1 ± 0.3	K	[1] [6] [7] [8]	
Enthalpy of Fusion (Melting)	36.6 ± 0.2	kJ/mol	[1] [2] [6] [7] [8]
Boiling/Decomposition (Tetrahydrate)	132 (Begins to decompose)	°C	[3] [9] [10]
Dehydration Process	Stepwise, from ~50 °C to 220 °C	°C	[7] [8] [11] [12]
Melting Point (Anhydrous)	561	°C	[3]
Decomposition (Anhydrous)	Starts at ~500 °C	°C	[3]

Thermal Behavior: Melting, Dehydration, and Decomposition

The thermal decomposition of calcium nitrate tetrahydrate is a multi-stage process.[\[13\]](#)

Melting

The first phase transition is the congruent melting of the tetrahydrate. It melts to a liquid at approximately 42.7-43.9 °C.[\[2\]](#)[\[3\]](#)[\[5\]](#) This transition involves a significant enthalpy of fusion, making it a candidate for thermal energy storage applications.[\[2\]](#)

Dehydration

Following melting, the compound undergoes a complex and progressive dehydration process.[\[14\]](#) This is not a simple, single-step event but rather a series of physical processes including evaporation and boiling of the resulting aqueous solution.[\[14\]](#) Studies using thermogravimetric analysis (TGA) show that the four water molecules are released in distinct steps over a broad temperature range. One common pathway observed is the release of the first water molecule

between 50-150 °C, followed by two more between 160-180 °C, and the final water molecule between 190-220 °C.[7][11] The thermal dehydration process starts just above approximately 29 °C (302 K) and continues up to about 202 °C (475 K).[8][12]

Anhydrous Salt Transitions

Once completely dehydrated, the resulting anhydrous calcium nitrate ($\text{Ca}(\text{NO}_3)_2$) remains stable until much higher temperatures.[8][12] It melts at approximately 561 °C.[3][15] Soon after melting, at temperatures starting around 500-550 °C, it begins to decompose into solid calcium oxide (CaO) and gaseous nitrogen oxides (NO, NO₂) and oxygen (O₂).[3][7][11]

Experimental Protocols for Characterization

The characterization of these phase transitions relies on several key analytical techniques.

Differential Scanning Calorimetry (DSC)

DSC is a fundamental technique used to study the thermal transitions of calcium nitrate tetrahydrate.

- Principle: It measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature. Endothermic events (like melting) and exothermic events are detected as peaks.
- Application: DSC is used to precisely determine the melting point and the enthalpy of fusion of the tetrahydrate.[2][6] A typical protocol involves heating a small, hermetically sealed sample (to prevent water loss before melting) at a constant rate, for example, 10 K/min.[6] The onset temperature of the endothermic peak corresponds to the melting point, and the area under the peak is proportional to the enthalpy of fusion.

Thermogravimetric Analysis (TGA)

TGA is crucial for understanding the dehydration and decomposition stages.

- Principle: This technique measures the change in mass of a sample over time as the temperature changes. Mass loss indicates dehydration or decomposition.

- Application: TGA is used to identify the temperature ranges over which water molecules are lost and to quantify the number of water molecules involved in each step.^{[7][11][14]} By analyzing the TGA curve, researchers can determine the thermal stability of the anhydrous salt and the temperature at which it decomposes.^{[8][12]}

Evolved Gas Analysis (EGA)

To identify the gaseous products released during TGA, the instrument is often coupled with other analytical techniques.

- Principle: The gas stream exiting the TGA furnace is fed directly into a spectrometer for analysis.
- Application: Techniques like TG-FTIR (Fourier Transform Infrared Spectroscopy) and TG-MS (Mass Spectrometry) are used to identify the evolved gases.^{[7][11]} For calcium nitrate, this allows for the unambiguous identification of water vapor during dehydration and gases like NO, NO₂, and O₂ during the final decomposition of the anhydrous salt.^{[7][11]}

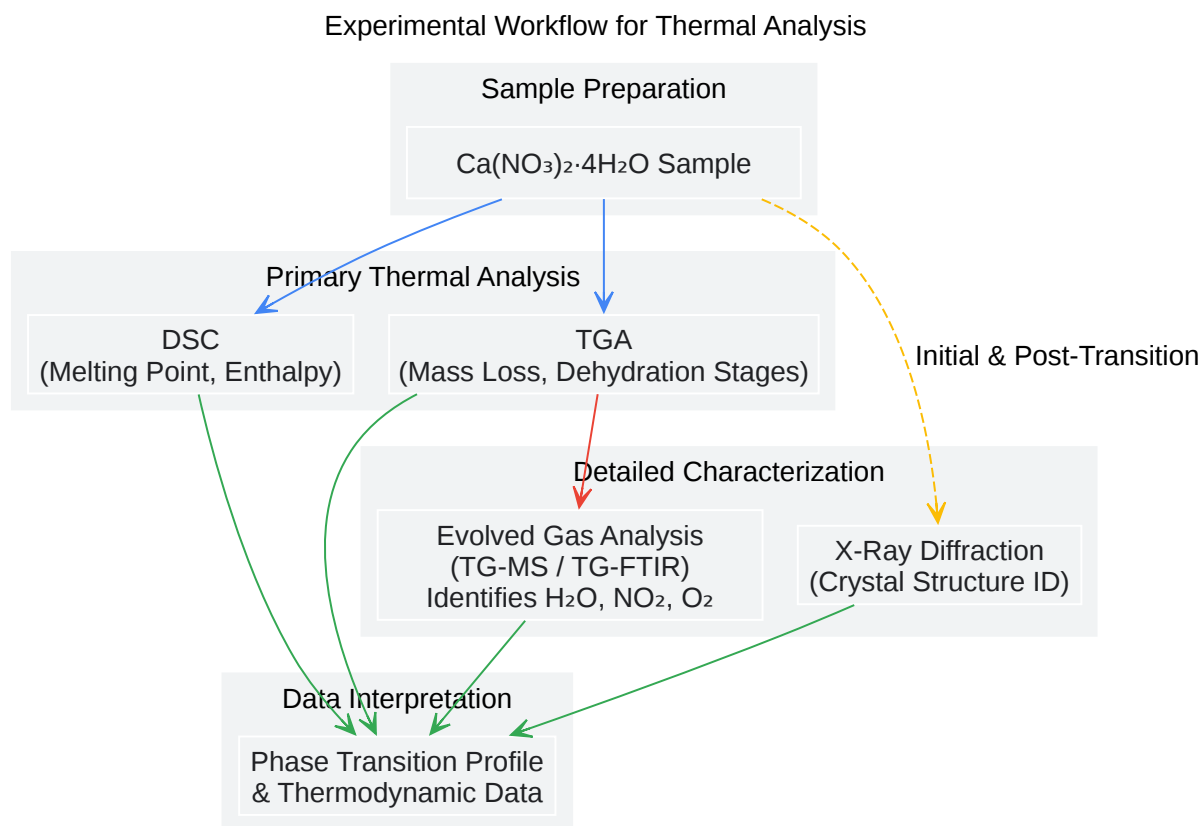
X-Ray Diffraction (XRD)

XRD is used to analyze the crystallographic structure of the material.

- Principle: This technique relies on the diffraction of X-rays by the ordered atomic planes within a crystal. The resulting diffraction pattern is unique to a specific crystalline phase.
- Application: XRD is used to confirm the initial crystal structure of Ca(NO₃)₂·4H₂O and to identify the solid phases present after each thermal event, such as the anhydrous Ca(NO₃)₂ after dehydration and CaO after final decomposition.^{[2][16]}

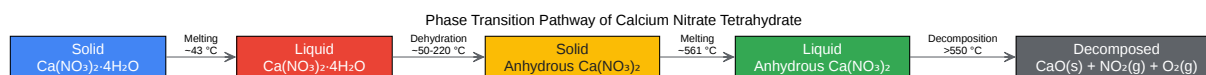
Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for thermal analysis and the logical sequence of phase transitions.



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Caption: A typical experimental workflow for characterizing phase transitions.



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Caption: The sequential phase transitions of $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ with increasing temperature.

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